

molecular formula and weight of Basic Blue 11

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Compound of Interest

Compound Name: Basic Blue 11

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An In-depth Technical Guide to Basic Blue 11

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Basic Blue 11**, a cationic triarylmethane dye. It is also known by other names such as Victoria Blue R, C.I. 44040, and Basic Blue K.^[1] This document details its molecular characteristics and provides an in-depth experimental protocol for its application in histological staining, a primary use in research settings.

Core Properties of Basic Blue 11

Basic Blue 11 is a dark blue crystalline powder that is slightly soluble in cold water but readily soluble in hot water and ethanol.^[2] It is widely used in various industrial and research applications, including the dyeing of textiles like silk, wool, and cotton, as well as coloring paper, leather, and wood.^{[2][3]} In the laboratory, it serves as a valuable histological dye and fluorochrome.^[1]

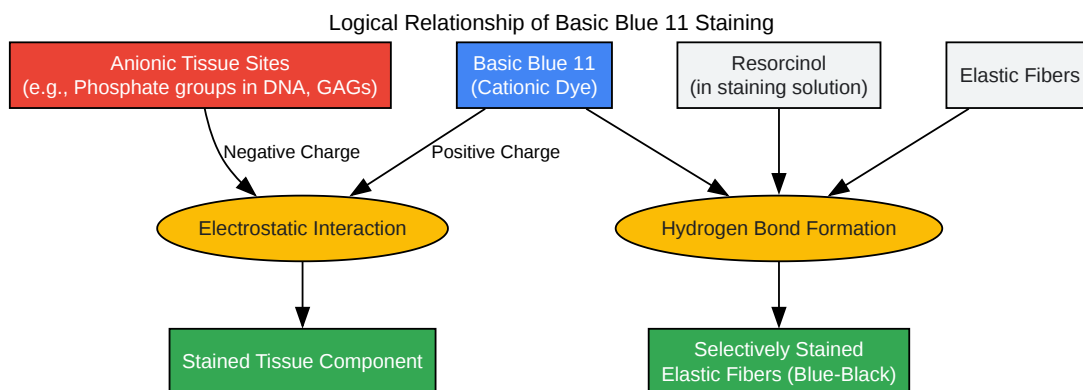
Quantitative Data Summary

The fundamental molecular and physical properties of **Basic Blue 11** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₉ H ₃₂ ClN ₃ [1][2]
Molecular Weight	458.04 g/mol [2]
CAS Number	2185-86-6[1]
Color Index	44040[1][4]
Appearance	Dark green to dark blue powder[4]
Solubility in Water	Slightly soluble in cold water, soluble in hot water[2]

Staining Mechanism: A Logical Relationship

Basic Blue 11 functions as a cationic dye, meaning it carries a positive charge.[4][5] Its mechanism of action in biological staining is primarily based on an electrostatic interaction with negatively charged (anionic) components within tissues.[5] The prevailing hypothesis for its specificity in staining elastic fibers, when used in the Victoria Blue method, involves the formation of hydrogen bonds between the dye-resorcinol complex and the elastic fibers.[6][7]



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Caption: Staining mechanism of **Basic Blue 11**.

Experimental Protocol: Victoria Blue Method for Elastic Fiber Staining

This protocol details the Victoria Blue method, a histological technique used to visualize elastic fibers in tissue sections.[6][7][8] This method is valuable for studying the morphology and distribution of elastic fibers in both physiological and pathological contexts.[6]

Reagents:

- Potassium Permanganate Solution
- Oxalic Acid Solution
- Elastin Stain (containing Victoria Blue and resorcinol)
- Van Gieson Stain (for counterstaining)
- 95% Ethanol or 1% Hydrochloric Acid in Alcohol
- 70% Ethanol
- Distilled Water
- Xylene
- Mounting Medium

Procedure:

- Deparaffinization and Hydration:
 - Deparaffinize tissue sections in xylene.
 - Hydrate the sections through a graded series of alcohols to distilled water.[8]

- Oxidation:
 - Immerse the slides in Potassium Permanganate Solution for 5 minutes.[\[6\]](#)[\[7\]](#)
 - Rinse with distilled water.
- Bleaching:
 - Place the slides in Oxalic Acid Solution for 2-3 minutes, or until the tissue is decolorized.[\[6\]](#)
[\[7\]](#)[\[8\]](#)
 - Wash thoroughly in running tap water, followed by a rinse in distilled water.
- Staining:
 - Rinse the slides in 70% ethanol.[\[9\]](#)
 - Stain in the Elastin Stain solution for a minimum of 4 hours, with overnight staining often recommended for optimal results.[\[6\]](#)[\[7\]](#)[\[9\]](#) Ensure the container is sealed to prevent evaporation.
- Differentiation:
 - Differentiate the sections in 70% ethanol or 1% hydrochloric acid in alcohol.[\[6\]](#)[\[9\]](#) This step should be monitored under a microscope until the background is clear and the elastic fibers are distinct.
 - Wash well in running tap water.
- Counterstaining:
 - Counterstain with Van Gieson stain for approximately 1 minute.[\[6\]](#)[\[7\]](#)
- Dehydration and Mounting:
 - Quickly dehydrate the sections through graded alcohols.
 - Clear in xylene.

- Mount with a suitable mounting medium.

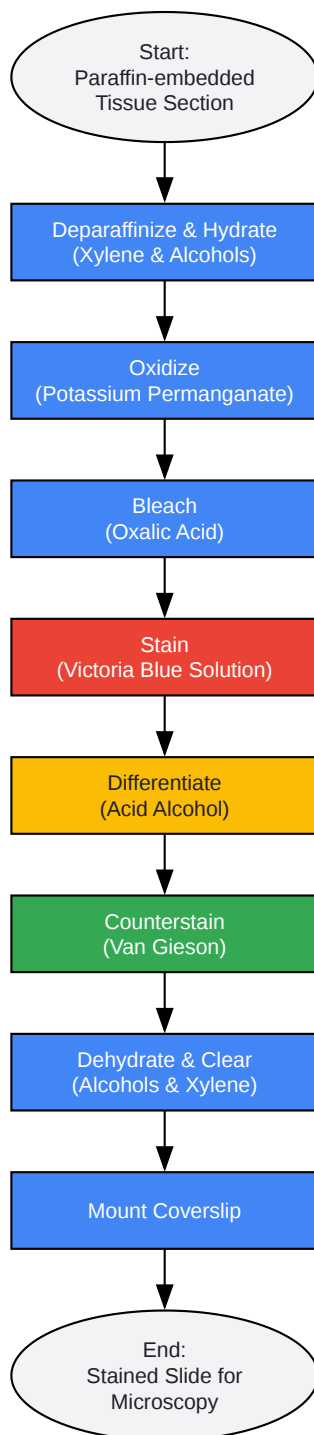
Expected Results:

- Elastic Fibers: Blue to black^[6]
- Collagen: Red
- Other Tissue Elements: Yellow
- Nuclei: Reddish-brown to black

Experimental Workflow

The following diagram illustrates the sequential steps of the Victoria Blue staining protocol.

Experimental Workflow for Victoria Blue Staining

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Caption: Workflow of Victoria Blue staining.

While **Basic Blue 11** is a powerful tool for histological analysis, no significant interactions with specific biological signaling pathways have been documented in the context of its use as a dye. Its utility in research is primarily derived from its robust and specific staining properties.

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References

- 1. Basic Blue 11 | C₂₉H₃₂CIN₃ | CID 16599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Basic Blue 11|Basic Blue R|CAS No:2185-86-6 - Basic dye [chinainterdyes.com]
- 3. News - About Application of Basic Blue 11 [yanhuidye.com]
- 4. pylamdyes.com [pylamdyes.com]
- 5. What is the mechanism of action of basic dyes? [tradeindia.com]
- 6. pscientifics.com [pscientifics.com]
- 7. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 8. m.youtube.com [m.youtube.com]
- 9. newcomersupply.com [newcomersupply.com]
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